

# Virapinib: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Virapinib

Cat. No.: B15567088

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An In-depth Examination of a Novel Macropinocytosis Inhibitor with Broad-Spectrum Antiviral Activity

This technical guide provides a comprehensive overview of **Virapinib**, a novel antiviral compound that functions by inhibiting macropinocytosis. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential and mechanism of action of **Virapinib**.

## Chemical and Supplier Information

**Virapinib** is a recently identified small molecule with potent antiviral properties.<sup>[1][2]</sup>

Identifier	Value
IUPAC Name	N-(4-(4-(2-amino-7,8-dihydro-6H-pyrimido[5,4-b]thiazin-5-yl)phenyl)cyclohexyl)-4-(4-methylpiperazin-1-yl)benzamide
CAS Number	1794091-10-3 <sup>[3]</sup>
Molecular Formula	C26H36N6O
Initial Developer	Karolinska Institutet
Known Suppliers	Probechem, InvivoChem

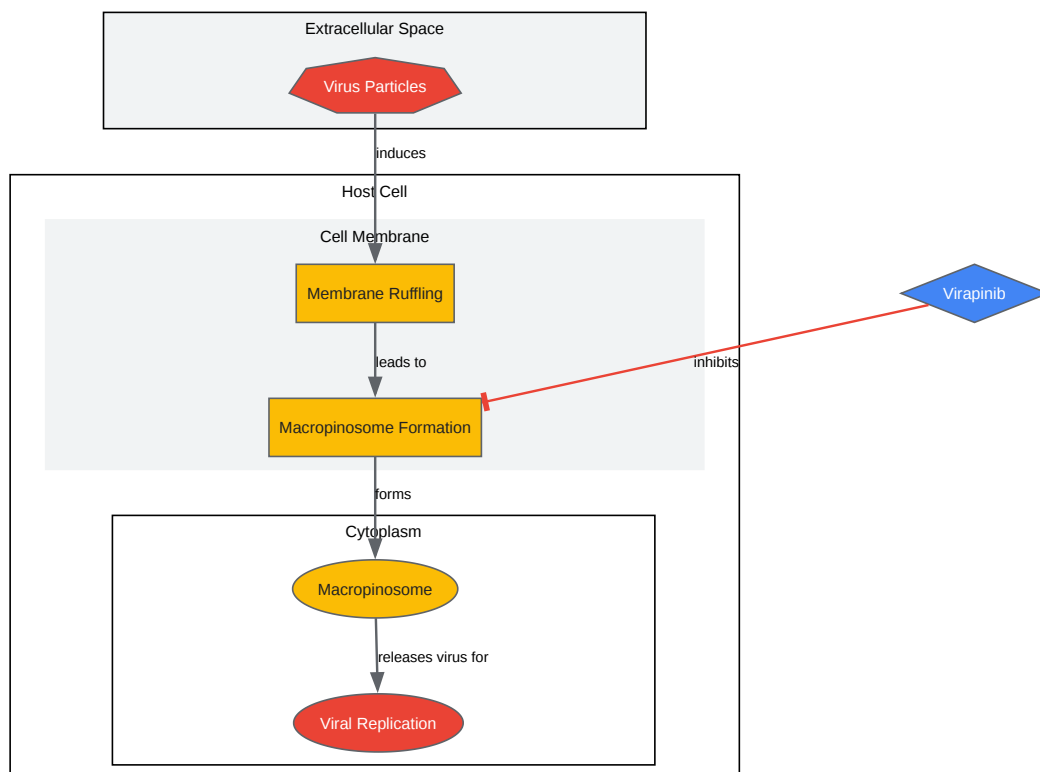
## Mechanism of Action

**Virapinib** exerts its antiviral effect by specifically inhibiting macropinocytosis, a form of endocytosis that involves the non-specific uptake of large amounts of extracellular fluid and solutes. This process is hijacked by several viruses as a means of entry into host cells. By blocking this pathway, **Virapinib** effectively prevents viral entry and subsequent replication.

The precise molecular target and signaling pathway through which **Virapinib** inhibits macropinocytosis are still under investigation. However, transcriptomic analyses suggest that the compound induces only subtle changes in gene expression, with some of the affected genes being involved in the early steps of the cholesterol biosynthesis pathway. This has led to the hypothesis that **Virapinib** may interfere with signaling events crucial for the initiation of macropinocytosis, such as membrane ruffling and invagination. It has been demonstrated that **Virapinib** does not affect single-particle viral entry, cell membrane integrity, or the function of intracellular organelles.

## Visualizing the Proposed Mechanism

The following diagram illustrates the proposed mechanism of action for **Virapinib**, highlighting its role in the inhibition of viral entry via macropinocytosis.



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Caption: Proposed mechanism of **Virapinib** in inhibiting viral entry.

## Antiviral Activity

**Virapinib** has demonstrated broad-spectrum antiviral activity against a range of enveloped and non-enveloped viruses. Its efficacy has been confirmed in various in vitro models, including different cell lines and a liver spheroid model.

## Dose-Dependent Inhibition of SARS-CoV-2

Studies have shown that **Virapinib** inhibits infection by the ancestral strain of SARS-CoV-2 and its variants of concern, including Alpha, Delta, and Omicron, in a dose-dependent manner.

Cell Line	Virus	Effect of Virapinib
Vero E6	SARS-CoV-2 (ancestral)	Dose-dependent inhibition of infection
A549ACE2	SARS-CoV-2 (ancestral)	Dose-dependent inhibition of infection
Vero E6	SARS-CoV-2 Variants (Alpha, Delta, Omicron)	Anti-infective activity observed
A549ACE2	SARS-CoV-2 Variants (Alpha, Delta, Omicron)	Anti-infective activity observed
Liver Spheroids	SARS-CoV-2	Efficiently reduced infectivity

## Broad-Spectrum Antiviral Profile

Beyond coronaviruses, **Virapinib** has shown efficacy against other viruses that utilize macropinocytosis for entry.

Virus	Family	Effect of Virapinib
Monkeypox virus (mpox)	Poxviridae	Inhibits infection
Tick-borne encephalitis virus (TBEV)	Flaviviridae	Inhibits infection
Ebolavirus (pseudotyped)	Filoviridae	Inhibits infection

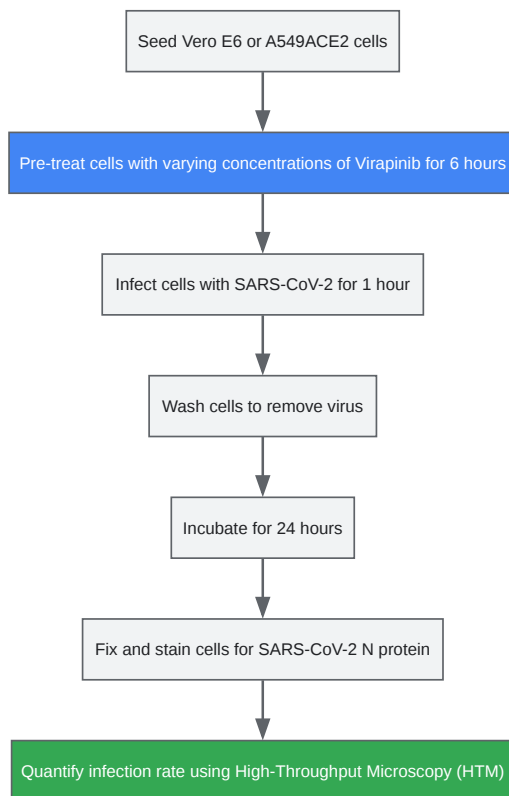
Notably, **Virapinib** did not show significant activity against Andes virus and had only a minor effect on adenoviral infection. Interestingly, it was observed to increase the infection rate of Dengue virus, suggesting that blocking macropinocytosis might enhance other viral entry routes for certain pathogens.

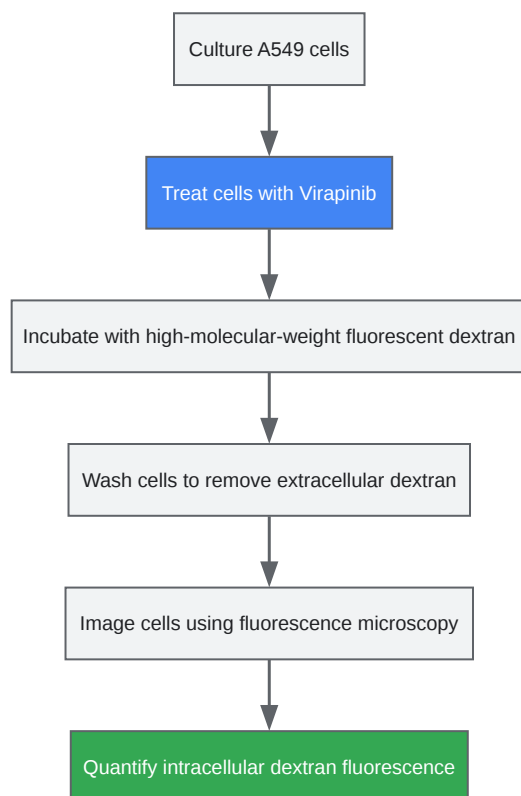
## Experimental Protocols

The following are summaries of key experimental protocols used to characterize the activity of **Virapinib**.

## Cell-Based SARS-CoV-2 Infection Assay

This protocol is used to determine the dose-response of **Virapinib** against SARS-CoV-2 infection in cell culture.





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## References

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